

Comparative analysis of CFC-113 and HCFC-141b as cleaning agents.

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Compound of Interest

Compound Name: 1,1,2-Trichlorotrifluoroethane

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Comparative Analysis of CFC-113 and HCFC-141b as Cleaning Agents

A Guide for Researchers and Drug Development Professionals

This guide provides an objective comparison of 1,1,2-Trichloro-1,2,2-trifluoroethane (CFC-113) and 1,1-Dichloro-1-fluoroethane (HCFC-141b), two solvents historically significant in precision cleaning applications. The analysis focuses on their performance characteristics, physical and chemical properties, environmental impact, and the experimental methodologies used for their evaluation. This document is intended to serve as a technical resource for professionals in research, science, and drug development who require a historical and technical perspective on these phased-out cleaning agents.

Introduction

Historically, CFC-113 was a dominant solvent in precision cleaning, particularly in the electronics and aerospace industries, due to its excellent cleaning efficacy, material compatibility, low toxicity, and non-flammability.^{[1][2]} It was highly effective at removing oils, greases, and waxes from delicate components without causing damage.^[1] However, its significant contribution to stratospheric ozone depletion led to its phase-out under the Montreal Protocol.^{[3][4]}

HCFC-141b was developed as a transitional replacement for CFC-113.^{[5][6]} While it also possesses strong solvency, it was recognized as an interim solution because it still has an Ozone Depletion Potential (ODP), albeit much lower than that of CFC-113. HCFC-141b also found use as a solvent in electronic and precision cleaning applications and as a blowing agent for polyurethane foams.^{[5][7][8][9]} The use and production of HCFC-141b have also been progressively phased out globally.^{[10][11]}

Physical and Chemical Properties

The fundamental properties of a solvent dictate its performance in cleaning applications. Key differences in boiling point, density, and vapor pressure affect process parameters and solvent recovery.

Property	CFC-113 (1,1,2-Trichloro-1,2,2-trifluoroethane)	HCFC-141b (1,1-Dichloro-1-fluoroethane)
Chemical Formula	C ₂ Cl ₃ F ₃	C ₂ H ₃ Cl ₂ F
Molecular Weight	187.37 g/mol [2]	116.95 g/mol [12]
Boiling Point	47.7 °C[2][13]	32.0 °C[12][14]
Melting Point	-35 °C[2][15]	-103.5 °C[14][16]
Density	1.56 g/mL (at 25 °C)[2]	1.25 g/cm ³ (at 20 °C)[14]
Vapor Pressure	285 mmHg (at 20 °C)[2]	10 psia / 517 mmHg (at 20 °C) [16]
Water Solubility	170 mg/L (at 25 °C)[13]	4 g/L (at 20 °C)[14]
Odor	Sweet, ether-like[17]	Faint, ethereal[5][12]
Flammability	Non-flammable[2]	Non-flammable, no flash point[18]

Cleaning Performance and Applications

CFC-113 was the solvent of choice for a multitude of precision cleaning tasks. Its low surface tension allowed it to penetrate tight spaces, and its high density assisted in dislodging and

removing particulate matter.[1] Key applications included:

- Electronics: De-fluxing computer boards, critical cleaning of semiconductor components, and degreasing printed circuit boards.[1]
- Aerospace and Precision Engineering: Cleaning gyroscopes, guidance systems, missile hardware, and other delicate parts where residue-free drying was critical.[1][19]
- Medical: Cleaning of medical instruments and supplies.[13]
- Dry Cleaning: Used as a specialty dry-cleaning solvent for delicate fabrics.[2]

HCFC-141b was engineered as a substitute for CFC-113 in many of these applications.[6] Its excellent solvency made it effective for similar cleaning tasks.[7] However, differences in physical properties, such as its lower boiling point, sometimes required modifications to existing cleaning equipment and processes.[6] It was primarily used for:

- Solvent Cleaning: Acting as a replacement for CFC-113 in metal cleaning and electronics.[5][20]
- Foam Blowing: A major application was as a blowing agent for producing rigid polyurethane (PU) insulation foams.[8]

Environmental Impact and Regulatory Status

The primary driver for the transition from CFC-113 to HCFC-141b and beyond was environmental regulation aimed at protecting the stratospheric ozone layer. The Montreal Protocol established a global schedule for phasing out ozone-depleting substances.

Parameter	CFC-113	HCFC-141b
Ozone Depletion Potential (ODP)	0.8 - 1.0[21]	0.086 - 0.12[12][14]
Global Warming Potential (GWP, 100-yr)	~6130[21]	~725[14]
Atmospheric Lifetime	~85 years[21]	~9.4 years[22]
Regulatory Status	Production phased out globally under the Montreal Protocol.[3]	Production and import phased out in developed and developing countries.[8][10][11]

Note: ODP is relative to CFC-11, which has a value of 1.0. GWP is relative to CO₂, which has a value of 1.0.

Experimental Protocols

Evaluating the efficacy of a cleaning agent requires a standardized and reproducible methodology. Below is a detailed protocol for a typical gravimetric analysis used to compare solvent cleaning performance.

Objective: To quantitatively determine the cleaning efficiency of a solvent in removing a specific contaminant from a standardized surface.

Materials:

- Test coupons (e.g., 304 stainless steel, 5cm x 5cm)
- Contaminant (e.g., MIL-PRF-680 Type II oil, rosin-based soldering flux)
- Test solvents (CFC-113, HCFC-141b)
- Analytical balance (readable to 0.01 mg)
- Ultrasonic bath with temperature control

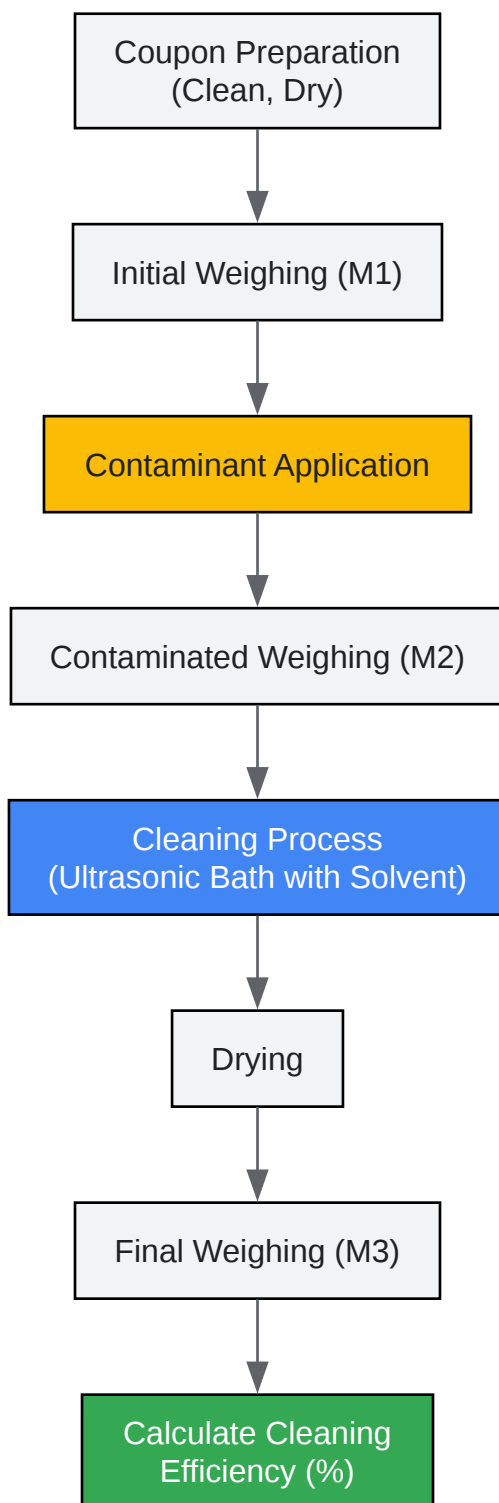
- Forced-air oven
- Beakers, forceps, and other standard laboratory glassware
- Hexane (for residue extraction, if needed for alternative analysis methods)

Methodology:

- **Coupon Preparation:** a. Clean all test coupons thoroughly with a baseline solvent (e.g., isopropyl alcohol) in an ultrasonic bath for 10 minutes. b. Rinse with fresh isopropyl alcohol and dry in a forced-air oven at 100°C for 30 minutes. c. Allow coupons to cool to ambient temperature in a desiccator.
- **Initial Mass Measurement:** a. Weigh each clean, dry coupon on an analytical balance. Record this mass as M_1 .
- **Contaminant Application:** a. Apply a controlled amount (e.g., 50-100 mg) of the selected contaminant evenly across the surface of each coupon. b. Weigh the contaminated coupon. Record this mass as M_2 . The initial mass of the contaminant is $(M_2 - M_1)$.
- **Cleaning Process:** a. Immerse the contaminated coupon in a beaker containing the test solvent (e.g., 200 mL of CFC-113 or HCFC-141b). b. Place the beaker in an ultrasonic bath set to a specific temperature (e.g., 25°C) and sonicate for a defined period (e.g., 5 minutes).
- **Drying and Final Mass Measurement:** a. Remove the coupon from the solvent using clean forceps. b. Allow the coupon to air dry completely in a fume hood. For solvents with higher boiling points, a brief, low-temperature oven drying step may be used, ensuring it doesn't evaporate the contaminant. c. Weigh the cleaned and dried coupon. Record this final mass as M_3 . The mass of the remaining contaminant is $(M_3 - M_1)$.
- **Data Analysis:** a. Calculate the Cleaning Efficiency (CE) as a percentage using the following formula: $CE (\%) = [(M_2 - M_1) - (M_3 - M_1)] / (M_2 - M_1) \times 100$

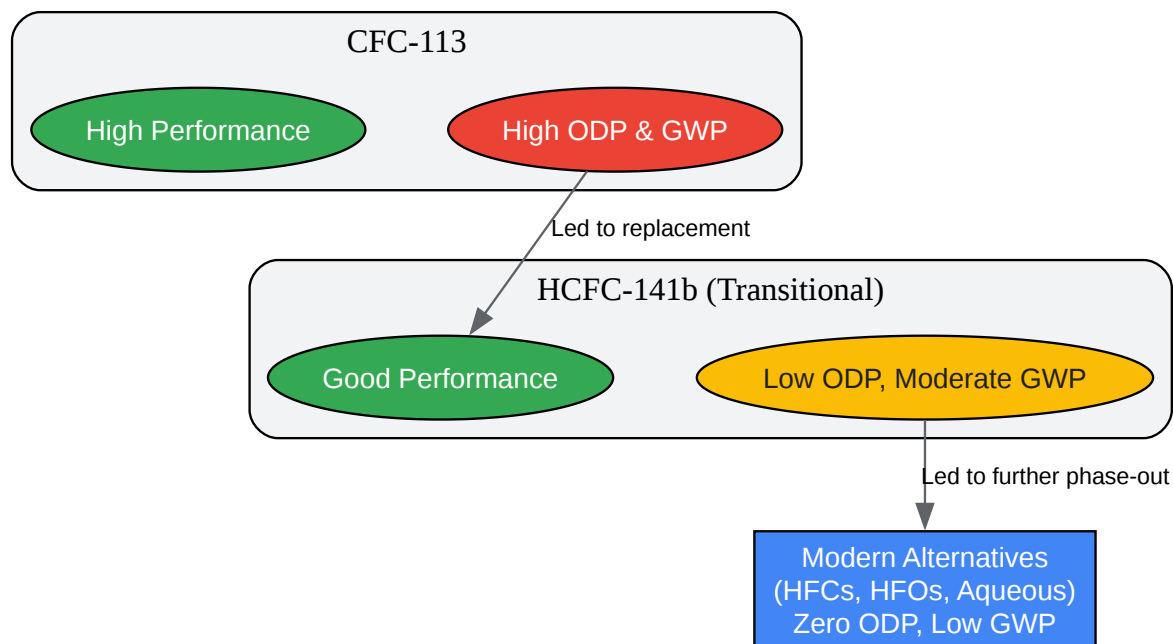
Visualizations

The following diagrams illustrate the experimental workflow for evaluating cleaning agents and the logical hierarchy that governed the transition away from CFC-113.



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Caption: Experimental workflow for gravimetric analysis of cleaning agent performance.



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Caption: Decision logic for the transition from CFC-113 to HCFC-141b and beyond.

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References

- 1. books.rsc.org [books.rsc.org]
- 2. 1,1,2-Trichloro-1,2,2-trifluoroethane - Wikipedia [en.wikipedia.org]
- 3. oehha.ca.gov [oehha.ca.gov]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 5. 1,1-Dichloro-1-fluoroethane (HCFC-141b): Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 6. echemi.com [echemi.com]
- 7. High-Quality HCFC-141B Refrigerant for Cleaning and Foaming [zjfotech.com]
- 8. epa.gov [epa.gov]
- 9. HCFC-141b--Foaming Agent--Hangzhou Fine Fluorotech Co., Ltd [fluorotech.com.cn]
- 10. India completes phase-out of ozone depleting chemical HCFC-141b: Environment Ministry | India News - The Indian Express [indianexpress.com]
- 11. Do We Have Any HCFC-141bs Left | MicroCare [microcare.com]
- 12. rhodia-refrigerants.co.uk [rhodia-refrigerants.co.uk]
- 13. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 14. 1,1-Dichloro-1-fluoroethane - Wikipedia [en.wikipedia.org]
- 15. FLUOROCARBON 113 - Emergency and Continuous Exposure Limits for Selected Airborne Contaminants - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 16. hkw1615e5-pic43.websiteonline.cn [hkw1615e5-pic43.websiteonline.cn]
- 17. Cfc 113 | Cl2FCCCCIF2 | CID 6428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. en.xinsu.vn.com [en.xinsu.vn.com]
- 19. ntrs.nasa.gov [ntrs.nasa.gov]
- 20. Dichlorofluoroethane HCFC-141B CAS 1717-00-6 – Manufacture of PU foam Material and Products [leticiachem.com]
- 21. epa.gov [epa.gov]
- 22. A renewed rise in global HCFC-141b emissions between 2017–2021 - PMC [pmc.ncbi.nlm.nih.gov]
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